

Edoxaban-d6 supplier and material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Edoxaban-d6

Cat. No.: B570406

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Edoxaban-d6: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Edoxaban-d6**, a deuterated internal standard essential for the accurate quantification of the direct oral anticoagulant, edoxaban. This document covers its suppliers, safety information, and detailed experimental protocols for its use in bioanalytical assays.

Edoxaban-d6: Suppliers and Physical Properties

Edoxaban-d6 is available from several reputable suppliers, ensuring its accessibility for research and development purposes. Below is a summary of key information.

| Supplier | CAS Number | Molecular Formula | Molecular Weight | Purity |
|--------------------------|---------------|--|------------------|--|
| Cayman Chemical[1] | 1304701-57-2 | C ₂₄ H ₂₄ D ₆ CIN ₇ O ₄ S | 554.1 g/mol | ≥99% deuterated forms (d1-d6)[1] |
| Simson Pharma Limited[2] | 1304701-57-2 | C ₂₄ H ₂₄ D ₆ CIN ₇ O ₄ S | 554.10 g/mol | Not specified; Certificate of Analysis provided[2] |
| Amzeal Research[3] | 1304701-57-2 | C ₂₄ H ₂₄ D ₆ CIN ₇ O ₄ S | 554.1 g/mol | Not specified |
| LGC Standards[4] | 1304701-57-2 | C ₂₄ H ₂₄ D ₆ CIN ₇ O ₄ S | 554.09 g/mol | >95% (HPLC)[4] |
| MedChemExpress[5] | Not specified | Not specified | Not specified | Not specified |
| ChemicalBook[6] | Not specified | Not specified | Not specified | Not specified |

Material Safety Data Sheet (MSDS) Summary

The following is a summary of the key safety information for **Edoxaban-d6**, primarily based on the Material Safety Data Sheet provided by Cayman Chemical.[7] For complete safety information, please refer to the full MSDS from your supplier.

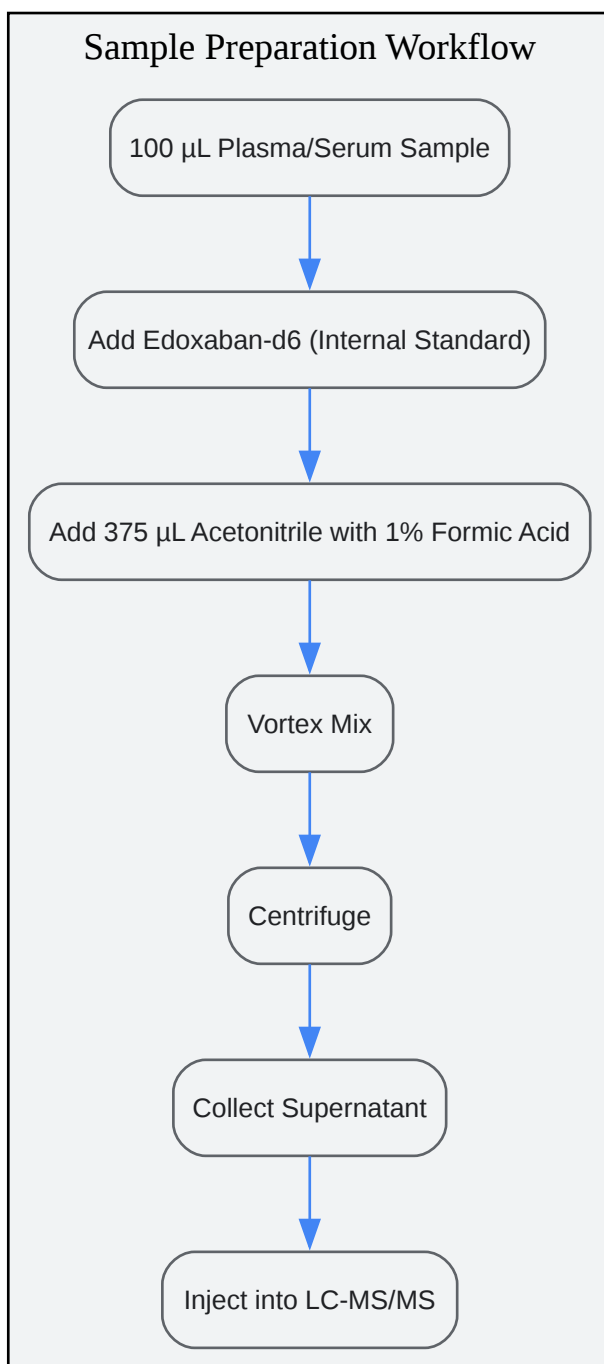
| Section | Summary of Key Information |
|------------------------|--|
| Hazards Identification | Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause damage to organs through prolonged or repeated exposure.[7] |
| First-Aid Measures | Inhalation: Move to fresh air. Skin Contact: Immediately wash with soap and water. Eye Contact: Rinse with running water for several minutes. Ingestion: Immediately call a doctor.[7] |
| Handling and Storage | Ensure good ventilation. Avoid inhalation, and contact with eyes and skin. Store at -20°C.[8][9] |
| Personal Protection | Wear safety goggles, protective gloves, and impervious clothing.[9][10] |
| Disposal | Dispose of as hazardous waste in accordance with local, state, and federal regulations.[10] |

Experimental Protocols: Quantification of Edoxaban using Edoxaban-d6

Edoxaban-d6 is primarily used as an internal standard for the quantification of edoxaban in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation: Protein Precipitation

A common and efficient method for extracting edoxaban from plasma or serum is protein precipitation.



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Caption: A typical protein precipitation workflow for preparing plasma or serum samples for edoxaban quantification.

LC-MS/MS Method Parameters

The following table summarizes typical parameters for the chromatographic separation and mass spectrometric detection of edoxaban and **Edoxaban-d6**.

| Parameter | Recommended Conditions |
|-----------------------|---|
| Chromatography | |
| Column | C18 reverse-phase column (e.g., Chromolith C18, 100 mm x 4.6 mm, 5 µm)[11] |
| Mobile Phase A | 0.1% Formic Acid in Water[12] |
| Mobile Phase B | Acetonitrile[12] |
| Gradient | Linear gradient from 5% B to 98% B[12] |
| Flow Rate | 0.6 mL/min[12] |
| Injection Volume | 1 µL[12] |
| Column Temperature | 50°C[12] |
| Mass Spectrometry | |
| Ionization Mode | Positive Electrospray Ionization (ESI+) |
| Monitored Transitions | Edoxaban: Specific m/z transitions to be optimized Edoxaban-d6: Specific m/z transitions to be optimized |
| Collision Energy | To be optimized for specific instrument |
| Dwell Time | To be optimized for specific instrument |

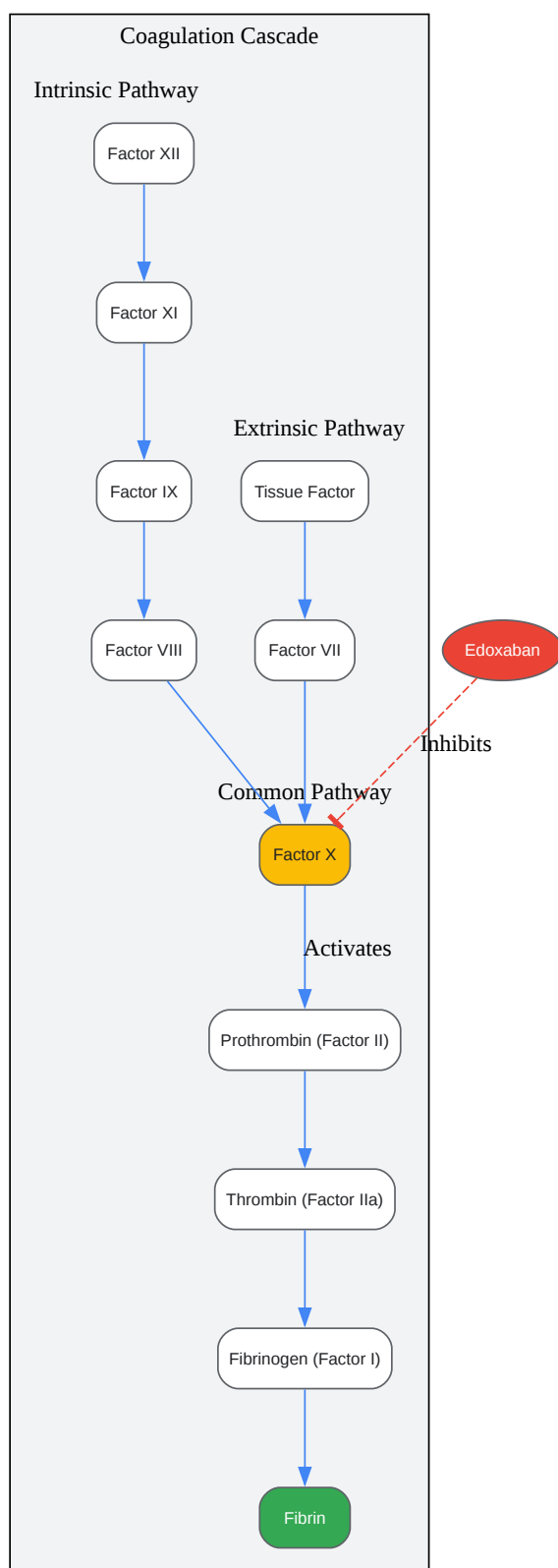
Quantitative Data and Method Validation

Bioanalytical methods using **Edoxaban-d6** as an internal standard have been validated according to regulatory guidelines. Key performance characteristics are summarized below.

| Validation Parameter | Typical Performance |
|--------------------------------------|--|
| Calibration Range | 1 - 500 ng/mL in human plasma[13] |
| Lower Limit of Quantification (LLOQ) | 1 ng/mL in human plasma[13] |
| Intra- and Inter-assay Precision | ≤15% Coefficient of Variation (CV)[13] |
| Accuracy | Within ±15% of the nominal concentration[13] |
| Recovery | >85%[13] |

Mechanism of Action: Inhibition of the Coagulation Cascade

Edoxaban, the non-deuterated analyte, is a direct inhibitor of Factor Xa (FXa). FXa is a critical enzyme in the coagulation cascade, a series of enzymatic reactions that leads to the formation of a blood clot. By inhibiting FXa, edoxaban prevents the conversion of prothrombin to thrombin, thereby reducing the formation of fibrin and preventing thrombosis.[14][15][16]



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Caption: The coagulation cascade, highlighting the central role of Factor Xa and its inhibition by edoxaban.

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